

# Application Note: Determination of Toltrazuril-d3 in Poultry Tissue using LC-MS/MS

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## Compound of Interest

Compound Name: Toltrazuril-d3

Cat. No.: B583622

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## Introduction

Toltrazuril is a triazinetrione anticoccidial agent widely used in the poultry industry to control coccidiosis.[1][2][3][4][5] Regulatory bodies have established maximum residue limits (MRLs) for Toltrazuril in edible tissues to ensure consumer safety. This application note describes a sensitive and reliable Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method for the quantitative analysis of Toltrazuril and its deuterated internal standard, **Toltrazuril-d3**, in poultry tissue. The method is suitable for residue monitoring and pharmacokinetic studies in chickens and other poultry. Toltrazuril is metabolized in the body to Toltrazuril sulfoxide and Toltrazuril sulfone, which are also important residues to monitor.

## Principle

This method involves the extraction of Toltrazuril and the internal standard **Toltrazuril-d3** from homogenized poultry tissue using acetonitrile. The extract is then subjected to a cleanup step to remove matrix interferences, followed by analysis using a reverse-phase C18 column coupled with a tandem mass spectrometer operating in negative ionization mode. Quantification is achieved by monitoring the specific precursor-to-product ion transitions for Toltrazuril and **Toltrazuril-d3**.

## Experimental Protocols

### Reagents and Materials

- Toltrazuril analytical standard

- **Toltrazuril-d3** internal standard
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Ethyl acetate
- n-Hexane
- C18 Solid Phase Extraction (SPE) cartridges
- 0.22 µm PTFE syringe filters

## Standard Solution Preparation

- Stock Solutions (100 µg/mL): Accurately weigh and dissolve Toltrazuril and **Toltrazuril-d3** in a suitable solvent such as acetonitrile to prepare individual stock solutions.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solutions with the mobile phase to construct a calibration curve.
- Internal Standard Spiking Solution (5 ng/mL): Prepare a working solution of **Toltrazuril-d3** at a concentration of 5 ng/mL for spiking into samples.

## Sample Preparation

- Homogenization: Homogenize a representative portion of the poultry tissue (e.g., muscle, liver, kidney) to a uniform consistency.
- Extraction:
  - Weigh 5 g of the homogenized tissue into a 50 mL centrifuge tube.
  - Add a known amount of **Toltrazuril-d3** internal standard solution.
  - Add 10 mL of acetonitrile.

- Vortex the mixture vigorously for 1-2 minutes and then sonicate for 10 minutes.
- Centrifuge the sample at 4000 rpm for 5 minutes.
- Cleanup (Solid Phase Extraction):
  - Condition a C18 SPE cartridge with methanol followed by water.
  - Load the supernatant from the extraction step onto the SPE cartridge.
  - Wash the cartridge with water to remove polar impurities.
  - Elute the analytes with acetonitrile.
  - Alternatively, an in-syringe dispersive solid-phase extraction with silica can be performed, followed by a cleanup with n-hexane.
- Final Preparation:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a known volume of the mobile phase.
  - Filter the reconstituted sample through a 0.22 µm PTFE syringe filter before LC-MS/MS analysis.

## LC-MS/MS Conditions

### Liquid Chromatography (LC)

Parameter	Condition
Column	C18 column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	Start with 95% A, ramp to 5% A over 8 min, hold for 2 min, return to initial conditions
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40 °C

## Tandem Mass Spectrometry (MS/MS)

Parameter	Condition
Ionization Mode	Negative Electrospray Ionization (ESI-) or Atmospheric Pressure Chemical Ionization (APCI)
Capillary Voltage	3.0 kV
Source Temperature	150 °C
Desolvation Temperature	350 °C
Gas Flow	Desolvation: 800 L/hr; Cone: 50 L/hr

## MRM Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Toltrazuril	424.0	339.0	25
424.0	298.0	30	
Toltrazuril-d3	427.0	342.0	25
427.0	301.0	30	

Note: The specific MS/MS parameters may require optimization for different instruments.

## Data Presentation

### Method Validation Summary

Parameter	Result
Linearity Range	0.25 - 50 ng/mL
Correlation Coefficient ( $r^2$ )	> 0.999
Limit of Detection (LOD)	0.3 µg/kg
Limit of Quantification (LOQ)	1.0 µg/kg
Recovery	90.1 - 105.2%
Precision (RSD)	< 15%

## Experimental Workflow Diagram



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Caption: Workflow for the LC-MS/MS analysis of **Toltrazuril-d3** in poultry tissue.

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